

# Solubility Profile of N-(2-Bromobenzylloxycarbonyloxy)succinimide: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

	<i>N</i> -(2-
Compound Name:	<i>Bromobenzylloxycarbonyloxy)succinimide</i>
Cat. No.:	B139699

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **N-(2-Bromobenzylloxycarbonyloxy)succinimide**, a key reagent in synthetic organic chemistry, particularly in the realm of peptide synthesis and as a protecting group for amines. While specific quantitative solubility data for this compound in various organic solvents is not extensively documented in publicly available literature, this guide offers qualitative solubility information based on its chemical structure and common applications, alongside standardized experimental protocols for determining its solubility.

## Core Compound Information

Identifier	Value
IUPAC Name	1-(((2-bromobenzyl)oxy)carbonyloxy)pyrrolidine-2,5-dione
Synonyms	2-Bromobenzyl succinimidyl carbonate, Z(2-Br)-OSu
CAS Number	128611-93-8 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>10</sub> BrNO <sub>5</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	328.13 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to off-white powder
Melting Point	105-108°C <a href="#">[3]</a>

## Qualitative Solubility Assessment

Based on its application in solid-phase peptide synthesis (SPPS) and other organic reactions, **N-(2-Bromobenzylloxycarbonyloxy)succinimide** is expected to be soluble in a range of polar aprotic organic solvents. The succinimidyl ester group imparts reactivity, and the benzyloxycarbonyl moiety influences its solubility profile.

Expected Qualitative Solubility:

- Highly Soluble: Dimethylformamide (DMF), Dichloromethane (DCM), Tetrahydrofuran (THF), Acetonitrile (ACN), Acetone. These solvents are commonly used in peptide synthesis and for dissolving activated esters.[\[4\]](#)[\[5\]](#)
- Slightly Soluble to Insoluble: Diethyl ether, Hexanes, Toluene. These non-polar solvents are generally poor solvents for polar compounds like **N-(2-Bromobenzylloxycarbonyloxy)succinimide**.
- Aqueous Solubility: One source indicates solubility in water or 1% acetic acid.[\[3\]](#) However, given the hydrolytic sensitivity of the succinimidyl ester, prolonged exposure to aqueous media, especially under basic conditions, would lead to degradation.

# Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data (e.g., in g/L or mg/mL) for **N-(2-Bromobenzylloxycarbonyloxy)succinimide** in common organic solvents has not been published. The following table is provided as a template for researchers to populate with experimentally determined values.

Organic Solvent	Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)
Dimethylformamide (DMF)	25	Data not available	Data not available
Dichloromethane (DCM)	25	Data not available	Data not available
Tetrahydrofuran (THF)	25	Data not available	Data not available
Acetonitrile (ACN)	25	Data not available	Data not available
Ethyl Acetate	25	Data not available	Data not available
Acetone	25	Data not available	Data not available

## Experimental Protocols for Solubility Determination

The following is a generalized protocol for determining the equilibrium solubility of a solid compound like **N-(2-Bromobenzylloxycarbonyloxy)succinimide** in an organic solvent.

### Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution, separating the undissolved solid, and determining the concentration of the solute in a known volume of the supernatant by evaporating the solvent and weighing the residue.

Materials:

- **N-(2-Bromobenzylloxycarbonyloxy)succinimide**
- Selected organic solvent (e.g., DMF, DCM)

- Analytical balance
- Vials with screw caps
- Shaking incubator or magnetic stirrer
- Syringe filters (0.2 µm, solvent-compatible)
- Volumetric flasks and pipettes

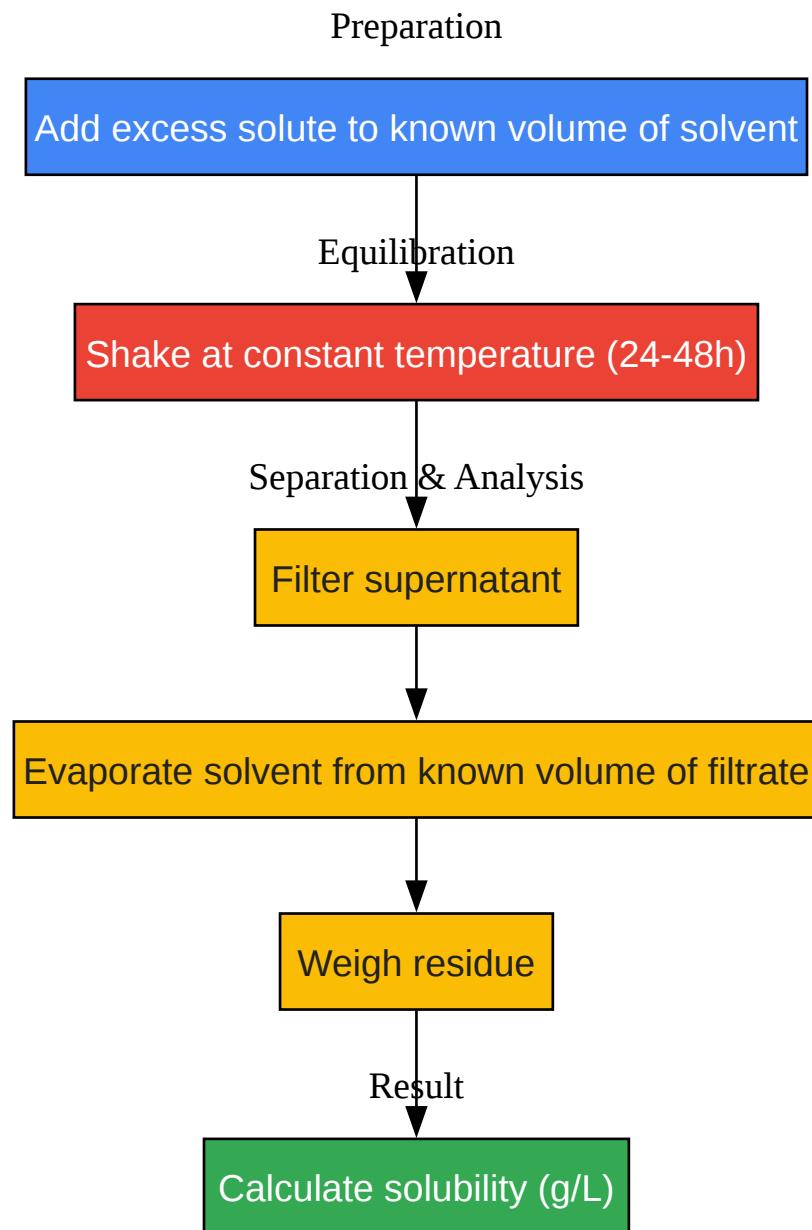
**Procedure:**

- Sample Preparation: Add an excess amount of **N-(2-Bromobenzylloxycarbonyloxy)succinimide** to a vial containing a known volume of the organic solvent. Ensure there is a visible amount of undissolved solid.
- Equilibration: Seal the vials and place them in a shaking incubator at a constant temperature (e.g., 25 °C) for 24-48 hours to ensure equilibrium is reached.
- Phase Separation: Allow the vials to stand undisturbed for a sufficient time to allow the undissolved solid to settle.
- Filtration: Carefully withdraw an aliquot of the supernatant using a syringe and filter it through a 0.2 µm syringe filter into a pre-weighed, dry volumetric flask. This step is crucial to remove any suspended solid particles.
- Solvent Evaporation: The solvent from the volumetric flask is removed under reduced pressure (e.g., using a rotary evaporator).
- Mass Determination: The flask containing the dried residue is weighed. The mass of the dissolved solid is determined by subtracting the initial mass of the empty flask.
- Calculation: The solubility is calculated in g/L by dividing the mass of the residue by the volume of the aliquot taken.

## Visualization of Experimental and Logical Workflows

## Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of solubility.



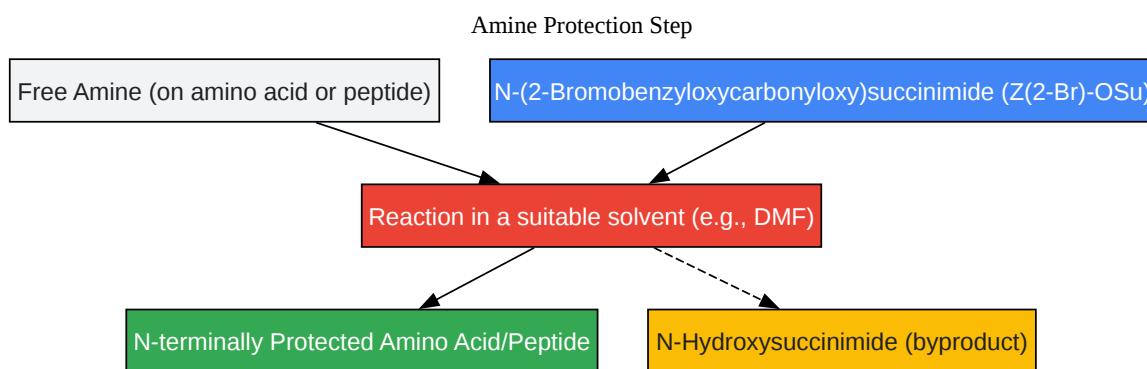
[Click to download full resolution via product page](#)

Workflow for determining solubility.

## Application in Peptide Synthesis: Amine Protection

**N-(2-Bromobenzylloxycarbonyloxy)succinimide** serves as a reagent for introducing the 2-bromobenzylloxycarbonyl (2-Br-Z) protecting group onto the N-terminus of an amino acid or peptide. This is a crucial step in controlling the reaction sequence during peptide synthesis.

The diagram below illustrates the logical flow of using Z(2-Br)-OSu in a standard peptide coupling cycle.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [scbt.com](http://scbt.com) [scbt.com]
- 2. [scbt.com](http://scbt.com) [scbt.com]
- 3. N-(2-Bromobenzylloxycarbonyloxy)succinimide | 128611-93-8 [[amp.chemicalbook.com](http://amp.chemicalbook.com)]
- 4. [peptide.com](http://peptide.com) [peptide.com]

- 5. peptide.com [peptide.com]
- To cite this document: BenchChem. [Solubility Profile of N-(2-Bromobenzylloxycarbonyloxy)succinimide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139699#solubility-of-n-2-bromobenzylloxycarbonyloxy-succinimide-in-organic-solvents]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)